

stability and storage of Dimethyl adipate-d4

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Compound of Interest

Compound Name: Dimethyl adipate-d4

Cat. No.: B3044210

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An In-depth Technical Guide to the Stability and Storage of **Dimethyl Adipate-d4**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **Dimethyl Adipate-d4**. The information is intended to ensure the integrity and longevity of the compound for research and development purposes.

Chemical Stability

Dimethyl adipate-d4, the deuterated form of Dimethyl adipate, is a stable compound under normal laboratory and storage conditions.^{[1][2][3][4][5]} Its stability is comparable to that of the non-deuterated form. Key stability characteristics are outlined below:

- General Stability: Stable under recommended storage conditions.^{[1][2][3][4][5]}
- Hazardous Reactions: Hazardous polymerization does not occur under normal conditions.^{[1][2]}
- Incompatibilities: To maintain its integrity, avoid contact with strong oxidizing agents, strong acids, and strong bases.^{[1][4][5]}
- Decomposition: When exposed to heat or fire, hazardous decomposition products such as carbon oxides may be formed.^{[1][2]}

Recommended Storage Conditions

Proper storage is crucial for maintaining the quality of **Dimethyl adipate-d4**. The following table summarizes the recommended storage conditions for the neat compound and its solutions.

Condition	Recommendation
Temperature	Store in a cool, dry place.[1][3][6] Some sources suggest storing below +30°C.[4][5] For stock solutions, -80°C (for up to 6 months) or -20°C (for up to 1 month) is recommended.[7]
Container	Keep in the original, tightly closed container.[1][3][6]
Ventilation	Store in a well-ventilated area.[1][3][6]
Light Exposure	Protect from direct sunlight.[1][2]
Moisture	Store in a dry environment to prevent hydrolysis.
Inert Atmosphere	An inert atmosphere is not generally required for storage.[8]

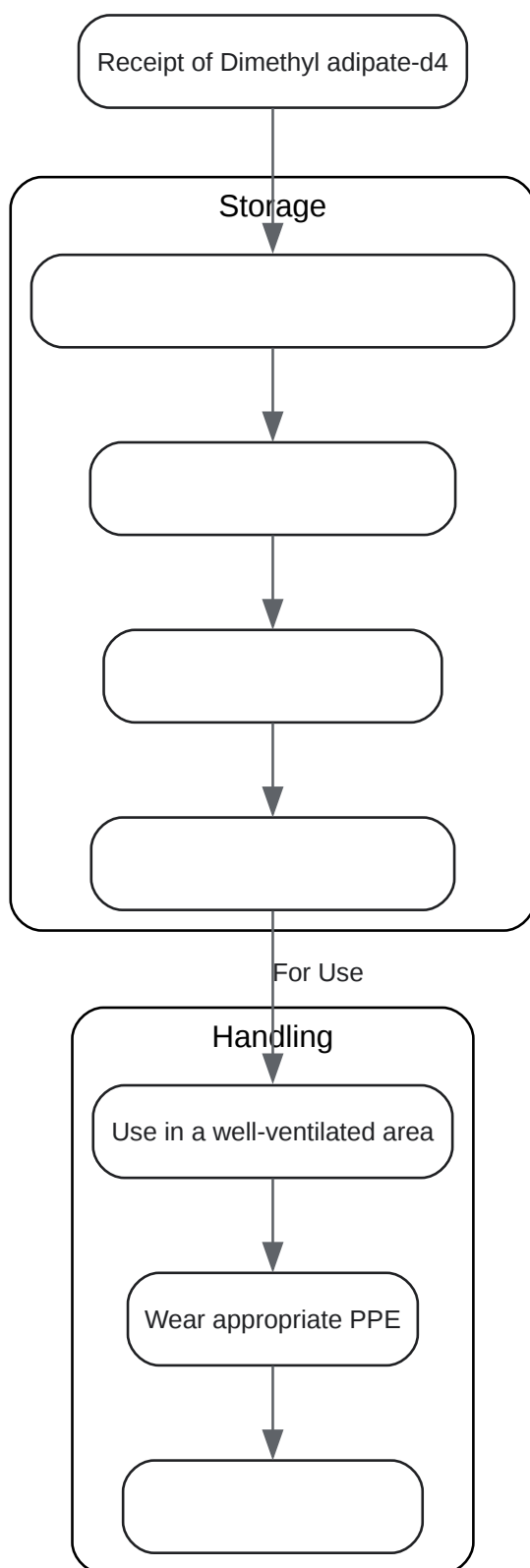
Handling and Use

Adherence to proper handling procedures is essential for user safety and to prevent contamination of the compound.

- Ventilation: Use in a well-ventilated area to avoid inhalation of vapors.[6]
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves, and safety glasses to prevent skin and eye contact.[3][6][9]
- Hygiene: Wash hands thoroughly after handling.[3][6]
- Solution Preparation: For in vivo experiments, it is recommended to prepare fresh working solutions on the day of use.[7] If precipitation occurs during the preparation of solutions, gentle heating and/or sonication can be used to aid dissolution.[7]

Logical Workflow for Storage and Handling

The following diagram illustrates a logical workflow for the proper storage and handling of **Dimethyl adipate-d4**.



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Caption: Recommended workflow for the storage and handling of **Dimethyl adipate-d4**.

Experimental Protocol: General Stability Assessment

While specific experimental data for **Dimethyl adipate-d4** is not publicly available, a general protocol for assessing its stability can be outlined as follows. This protocol is based on standard practices for chemical stability testing.

Objective: To evaluate the stability of **Dimethyl adipate-d4** under various stress conditions.

Materials:

- **Dimethyl adipate-d4**
- HPLC-grade solvents (e.g., acetonitrile, water)
- Forced-air oven
- Photostability chamber
- pH meter
- High-performance liquid chromatography (HPLC) system with a suitable detector (e.g., UV or MS)

Methodology:

- Sample Preparation: Prepare stock solutions of **Dimethyl adipate-d4** in a suitable solvent at a known concentration.
- Stress Conditions:
 - Thermal Stress: Aliquot the solution into vials and expose them to elevated temperatures (e.g., 40°C, 60°C, 80°C) in a forced-air oven for a defined period (e.g., 1, 2, 4, and 8 weeks).
 - Photostability: Expose another set of samples to light in a photostability chamber according to ICH Q1B guidelines. Include dark controls to differentiate between light-

induced and thermal degradation.

- Hydrolytic Stability: Adjust the pH of the solutions to acidic, neutral, and basic conditions (e.g., pH 2, 7, and 10) and store them at a controlled temperature.
- Sample Analysis:
 - At each time point, withdraw samples from each stress condition.
 - Analyze the samples by a validated stability-indicating HPLC method to determine the concentration of **Dimethyl adipate-d4** and to detect any degradation products.
- Data Evaluation:
 - Calculate the percentage of **Dimethyl adipate-d4** remaining at each time point.
 - Determine the degradation rate under each stress condition.
 - Characterize any significant degradation products using techniques like LC-MS/MS.

This in-depth guide provides researchers, scientists, and drug development professionals with the necessary information to ensure the proper storage, handling, and stability of **Dimethyl adipate-d4**, thereby maintaining its integrity for reliable experimental outcomes.

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